

# Nelfinavir drug interaction profile comparison

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## Compound Focus: Nelfinavir Mesylate

CAS No.: 159989-65-8

Cat. No.: S007595

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## Nelfinavir Profile Overview

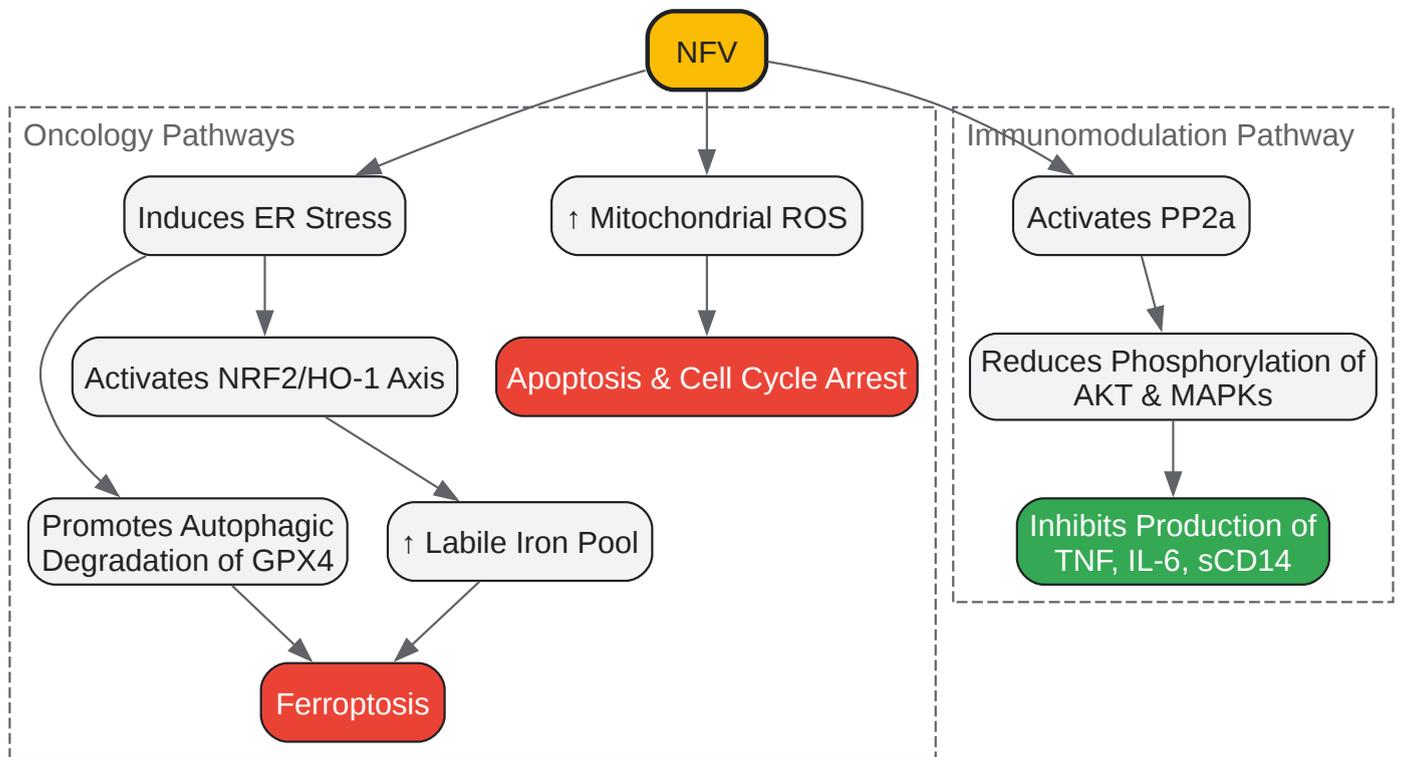
Aspect	Description / Finding	Key Data / Experimental Context
Drug Interaction Burden	High number of known drug interactions.	<b>568 total interactions:</b> 231 major, 298 moderate, 39 minor; 4 disease interactions [1].
Pharmacokinetic (PK) Mechanistic Studies	<b>Model-based analysis</b> of PK interactions with other HIV protease inhibitors.	<b>Experimental Protocol:</b> Open-label, Latin-square design in 18 HIV-negative volunteers. Simultaneous/staggered dosing of nelfinavir, ritonavir, saquinavir. <b>PK parameters (<math>CL_i</math>, <math>F_{gut}</math>, <math>k_a</math>)</b> estimated via nonlinear mixed-effects modeling [2].
Specific Drug-Drug Interactions	<b>Pravastatin (Lipid-lowering):</b> Coadministration reduces pravastatin exposure.	<b>Experimental Protocol:</b> Open-label study in healthy adults. Pravastatin (40 mg/day) given alone (Day 3) and with nelfinavir (1250 mg twice daily, Days 13-15). Intensive PK sampling. <b>Finding: 46.5% decrease</b> in pravastatin AUC; <b>40.1% decrease</b> in $C_{max}$ [3].

Aspect	Description / Finding	Key Data / Experimental Context
	<b>Tenofovir (Antiretroviral):</b> No clinically significant PK interaction.	<b>Experimental Protocol:</b> Randomized study in 29 healthy volunteers. Tenofovir (300 mg once daily) and nelfinavir (1250 mg twice daily) given alone and in combination. Intensive steady-state PK sampling. <b>Finding:</b> All PK parameters (AUC, $C_{max}$ ) fell within <b>70-143% equivalence bounds</b> [4].

| **Off-Target & Repurposing Applications** | **Oncology (multiple cancer types):** Induces apoptosis, cell cycle arrest, ER stress, and ferroptosis. | **Exp. Protocol (Cervical Cancer):** Cell viability (XTT), apoptosis (Annexin V), cell cycle (BrdU/7-AAD), ROS (flow cytometry), Western blot. **Finding:** Most active HIV-PI in HeLa, SiHa, CaSki cells; induces **mitochondrial ROS-mediated apoptosis** [5]. **Exp. Protocol (HCC Ferroptosis):** Cell death (CCK-8), lipid peroxidation (C11-BODIPY, MDA), immunoblotting, autophagic flux, GSH assay. **Finding:** Triggers **ferroptosis** via **ER stress-mediated GPX4 degradation** and **NRF2/HO-1 activation** [6]. | | **Infectious Diseases (Alveolar Echinococcosis - AE):** Potent anti-parasitic effect. | **Exp. Protocol:** *In vitro* protoscolicidal assay; *in vivo* efficacy in murine models; target identification (genome-wide screening, RNAi, RNA-Seq). **Finding:** Remarkable infection reduction in mice; target is **EmuDdi1 protease**, essential for parasite survival [7]. | | **Infectious Diseases (COVID-19):** Inhibits SARS-CoV-2 main protease and reduces viral load. | **Exp. Protocol:** Enzymatic  $M^{pro}$  inhibition assay; antiviral activity in Vero E6 cells; *in vivo* rhesus macaque model; randomized clinical trial (1:1) in patients. **Finding:**  $IC_{50} = 8.26 \mu M$  ( $M^{pro}$ );  $EC_{50} = 2.93 \mu M$  (cells); reduced viral shedding/fever in patients [8]. | | **Immunomodulation:** Unique anti-inflammatory properties. | **Exp. Protocol:** Human monocyte-derived macrophages (MDMs) treated with NFV and LPS. Cytokine ELISA, Western blot, phospho-MAPK array, phosphatase assays. **Finding:** Uniquely blocks LPS-induced TNF/IL-6/sCD14 via **PP2a activation**, independent of NF- $\kappa$ B [9]. |

## Mechanisms of Action & Experimental Models

The diverse effects of nelfinavir are driven by its interaction with multiple cellular targets. The diagram below illustrates the key signaling pathways involved in its anti-cancer and immunomodulatory actions.



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Key experimental models used to characterize nelfinavir include:

- **In Vitro Systems:** Cell-based viability (XTT, CCK-8) and mechanistic assays (Western blot, flow cytometry, enzymatic activity) using human cancer lines (HeLa, SiHa, HepG2, etc.), primary human macrophages, and Vero E6 cells for antiviral testing [7] [9] [5].
- **In Vivo Models:** Immunocompetent and immunocompromised murine models for anti-parasitic and anti-cancer efficacy, and rhesus macaque models for COVID-19 [7] [6] [8].
- **Human Studies:** Randomized clinical trials and prospective studies in patients with COVID-19 or HIV, and controlled pharmacokinetic studies in healthy volunteers [3] [4] [8].

## Research Implications & Comparison Guide

For researchers considering nelfinavir, its profile presents a double-edged sword:

- **Therapeutic Repurposing Potential:** Its broad off-target effects make it a promising candidate for **oncology** (particularly in combination therapies to induce ferroptosis or overcome resistance) and **neglected tropical diseases** like alveolar echinococcosis [7] [5] [6].
- **Development Considerations:** The high drug-drug interaction burden necessitates careful management in clinical practice and complicates the design of combination regimens for HIV. However, the **lack of interaction with tenofovir** is a favorable point for antiretroviral therapy [4].

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## References

1. Nelfinavir Interactions Checker [drugs.com]
2. Model-based Analysis of the Pharmacokinetic Interactions ... [sciencedirect.com]
3. Pharmacokinetic interaction between nelfinavir and ... [pmc.ncbi.nlm.nih.gov]
4. Lack of Pharmacokinetic Drug Interaction between ... [pmc.ncbi.nlm.nih.gov]
5. Nelfinavir, an HIV protease inhibitor, induces apoptosis ... [sciencedirect.com]
6. Nelfinavir triggers ferroptosis by inducing ER stress ... [nature.com]
7. HIV protease inhibitor nelfinavir is a potent drug candidate ... [pmc.ncbi.nlm.nih.gov]
8. Preventive and therapeutic benefits of nelfinavir in rhesus ... [nature.com]
9. The HIV-1 protease inhibitor nelfinavir activates PP2 and ... [pmc.ncbi.nlm.nih.gov]

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